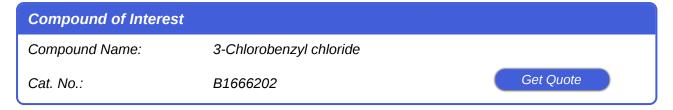


An In-depth Technical Guide to 3-Chlorobenzyl Chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chlorobenzyl chloride** (CAS No. 620-20-2), a pivotal chemical intermediate in various industrial and research applications. The document details its chemical and physical properties, safety and handling protocols, common experimental procedures, and significant applications, particularly within the pharmaceutical and agrochemical sectors.

Chemical Identification and Properties

3-Chlorobenzyl chloride, also known as α ,3-Dichlorotoluene, is a reactive organochlorine compound.[1][2] Its unique structure, featuring a chloromethyl group and a chlorine atom on the benzene ring, makes it a versatile building block in organic synthesis.

Table 1: Identifiers and Registry Numbers for 3-Chlorobenzyl Chloride



Identifier	Value
CAS Number	620-20-2[1][2][3][4]
EC Number	210-629-4[3]
EINECS Number	210-629-4[5]
Beilstein/REAXYS	742266
MDL Number	MFCD00000905
PubChem CID	12103[3]
UNSPSC Code	12352100

Table 2: Physical and Chemical Properties of 3-Chlorobenzyl Chloride

Property	Value
Molecular Formula	C7H6Cl2[1][2][3]
Molecular Weight	161.03 g/mol [1][2][3]
Appearance	Colorless to light yellow liquid[6][7]
Boiling Point	215-216 °C (lit.)[5][6][8]
Melting Point	3.27°C (estimate)[5][6]
Density	1.27 g/mL at 25 °C (lit.)[6][8]
Refractive Index (n20/D)	1.555 (lit.)[6][8]
Flash Point	98 °C (208.4 °F) - closed cup[1][6][7]
Solubility	Soluble in water.[1] Miscible with organic solvents.
Vapor Pressure	0.236 mmHg at 25°C[6]

Safety, Handling, and Hazard Information







3-Chlorobenzyl chloride is classified as a hazardous substance and requires careful handling in a controlled laboratory environment.[2][7] It is corrosive and can cause severe skin burns and eye damage.[3][7][9][10] Inhalation, ingestion, or skin contact can be harmful.[7]

Table 3: Hazard and Safety Information for 3-Chlorobenzyl Chloride



Category	Information
GHS Pictogram	GHS05 (Corrosion)
Signal Word	Danger[3][7]
Hazard Statements	H314: Causes severe skin burns and eye damage[3][10]
Precautionary Statements	P260, P264, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P363, P405, P501[3]
Hazard Classification	Skin Corrosion/Irritation (Category 1B)[7]
Storage Class	6.1C - Combustible, acute toxic Cat. 3 / toxic compounds or compounds causing chronic effects
Personal Protective Equipment (PPE)	Faceshields, gloves, goggles, chemical-resistant clothing, type ABEK (EN14387) respirator filter[7]
First Aid (Inhalation)	Move person to fresh air. If not breathing, give artificial respiration. Consult a physician.[3][9]
First Aid (Skin Contact)	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician.[3][9]
First Aid (Eye Contact)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.[3][7][9]
First Aid (Ingestion)	Do NOT induce vomiting. Rinse mouth with water. Consult a physician.[3][9]

Applications in Research and Industry

3-Chlorobenzyl chloride is a key intermediate in the synthesis of a wide range of organic compounds.[1] Its primary applications are in the manufacturing of pharmaceuticals and



agrochemicals (such as herbicides and pesticides).[1][11] It is also utilized in the production of dyes, pigments, and other specialty chemicals.[4][11]

Figure 1: Logical relationship of **3-Chlorobenzyl chloride** to its primary applications.

Experimental Protocols

Detailed methodologies for synthesis and key reactions are crucial for researchers. Below are representative protocols involving **3-Chlorobenzyl chloride**.

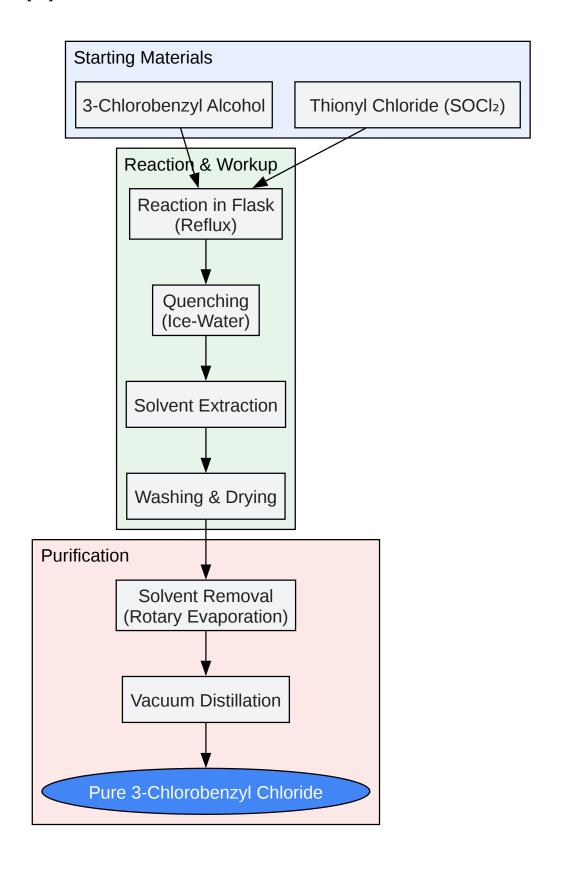
A common method for synthesizing benzyl chlorides is the chlorination of the corresponding benzyl alcohol.[12][13] Thionyl chloride (SOCl₂) is a frequently used reagent for this transformation.

Protocol: Synthesis from 3-Chlorobenzyl Alcohol

- Setup: In a fume hood, equip a round-bottom flask with a reflux condenser and a magnetic stirrer. Ensure all glassware is dry.
- Reagents: Charge the flask with 3-chlorobenzyl alcohol.
- Reaction: Slowly add thionyl chloride (SOCl₂) to the alcohol, typically in the presence of a base like pyridine to neutralize the HCl byproduct. The reaction is often performed in an inert solvent.
- Heating: Gently heat the mixture to reflux for a specified period until the reaction is complete (monitored by TLC or GC).
- Workup: Cool the reaction mixture to room temperature. Carefully quench the excess thionyl chloride by slowly adding the mixture to ice-water.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., dichloromethane or diethyl ether).
- Purification: Wash the organic layer with a dilute base (e.g., NaHCO₃ solution) and then with brine. Dry the organic layer over an anhydrous salt (e.g., MgSO₄), filter, and concentrate the solvent under reduced pressure.



• Final Product: Purify the crude product by vacuum distillation to obtain pure **3-Chlorobenzyl chloride**.[14]





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Figure 2: General experimental workflow for the synthesis of **3-Chlorobenzyl chloride**.

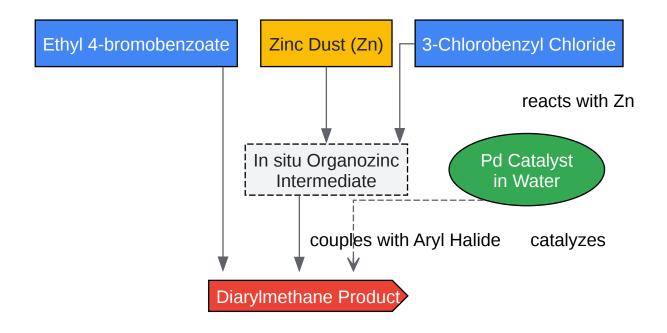
3-Chlorobenzyl chloride has been utilized in palladium-catalyzed cross-coupling reactions to form diarylmethanes.[8][15] This reaction demonstrates its utility in constructing carbon-carbon bonds.

Protocol: Synthesis of Diarylmethanes

This protocol is based on a reported reaction involving **3-chlorobenzyl chloride**, ethyl 4-bromobenzoate, zinc dust, and a Palladium catalyst in water.[15]

- Setup: To a reaction vessel, add 3-Chlorobenzyl chloride, ethyl 4-bromobenzoate, and zinc dust.
- Solvent: Add pure water as the reaction medium.
- Catalyst: Introduce a suitable Palladium catalyst (e.g., a palladium complex).
- Reaction: Stir the mixture vigorously at a specified temperature for the required duration. The reaction proceeds via an in situ generated organozinc intermediate.
- Monitoring: Track the reaction progress using an appropriate analytical technique such as GC-MS or LC-MS.
- Workup and Purification: Upon completion, perform a standard aqueous workup, extract the
 product with an organic solvent, and purify using column chromatography to isolate the
 desired diarylmethane product.





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Figure 3: Signaling pathway for a Pd-catalyzed cross-coupling reaction.

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